

Health and safety information for handling 2-Bromofluorene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromofluorene

Cat. No.: B047209

[Get Quote](#)

Technical Guide to Health and Safety for 2-Bromofluorene

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical health and safety information for handling **2-Bromofluorene** in a laboratory and research setting. The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols to ensure a safe working environment.

Chemical and Physical Properties

2-Bromofluorene is a halogenated polycyclic aromatic hydrocarbon. It is a solid, appearing as a white to light yellow crystalline powder or flakes.^{[1][2]} It is generally insoluble in water but soluble in organic solvents such as acetone, ethanol, chloroform, and ethyl acetate.^{[2][3]}

Table 1: Physical and Chemical Properties of **2-Bromofluorene**

Property	Value	Source(s)
CAS Number	1133-80-8	[4]
Molecular Formula	C ₁₃ H ₉ Br	[4]
Molecular Weight	245.11 g/mol	[1][4]
Melting Point	112-114 °C	[4][5]
Boiling Point	185 °C at 135 mmHg	[4][5]
Flash Point	Not applicable	[5]
Vapor Pressure	0.0000751 mmHg	[1]
Solubility	Insoluble in water; Soluble in acetone, ethanol, chloroform, and ethyl acetate.	[2][3]
Appearance	White to light yellow crystalline powder or flakes.	[1][2]

Hazard Identification and Classification

2-Bromofluorene is classified as a hazardous substance. It is irritating to the skin, eyes, and respiratory system.[1][6][7] It is also classified as a probable human carcinogen by the EPA based on animal studies.[2]

Table 2: GHS Hazard Classification for **2-Bromofluorene**

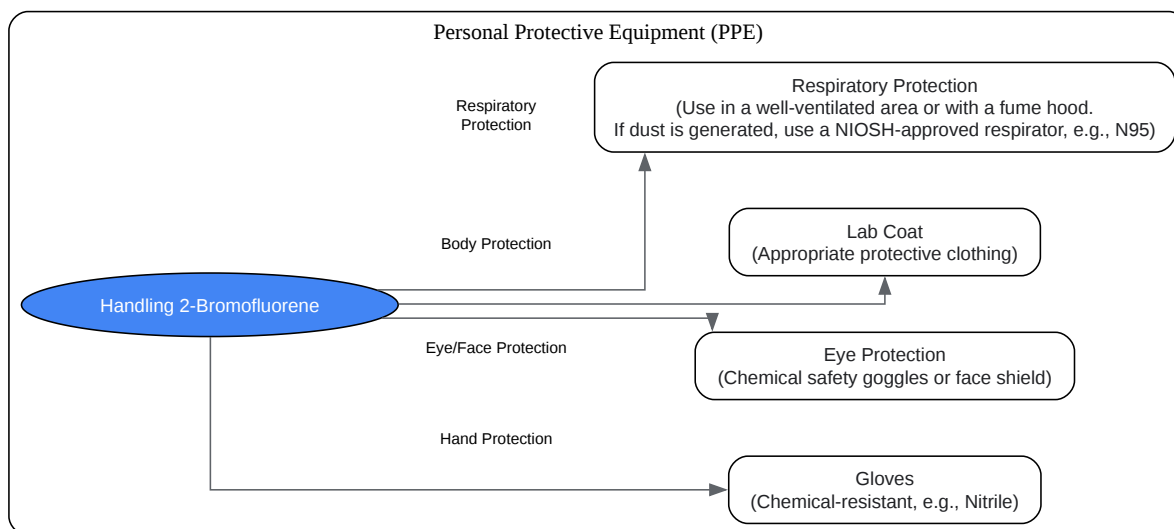
Hazard Class	Hazard Category	GHS Hazard Statement	Signal Word	Pictogram	Source(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning	GHS07 (Exclamation Mark)	[1] [5] [6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)	[1] [5] [6]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation	Warning	GHS07 (Exclamation Mark)	[1] [5] [6]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **2-Bromofluorene**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **2-Bromofluorene** to determine the appropriate level of PPE. The following diagram illustrates the recommended PPE.



[Click to download full resolution via product page](#)

Figure 1: Recommended Personal Protective Equipment for handling **2-Bromofluorene**.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[8]
- Avoid generating dust.[8]
- Avoid contact with skin, eyes, and clothing.[8][9]
- Do not breathe dust, vapor, mist, or gas.[8]
- Wash hands thoroughly after handling.[2]
- Keep containers tightly closed when not in use.[8]

Storage Procedures

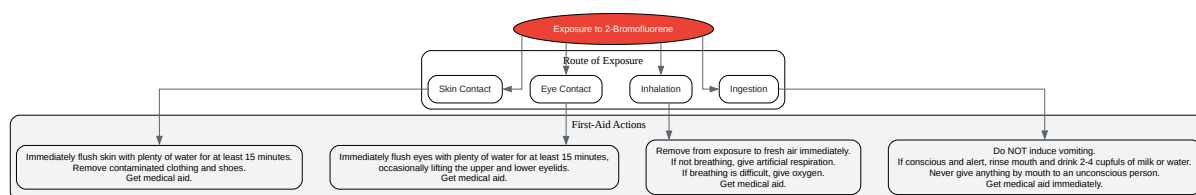
- Store in a cool, dry, and well-ventilated area.[2][8]
- Keep container tightly closed.[8]
- Store away from heat, open flames, and strong oxidizing agents.[2][10]

Emergency Procedures

In case of accidental exposure or a spill, follow these emergency procedures and seek immediate medical attention.[2]

First-Aid Measures

The following decision tree outlines the appropriate first-aid measures based on the route of exposure.

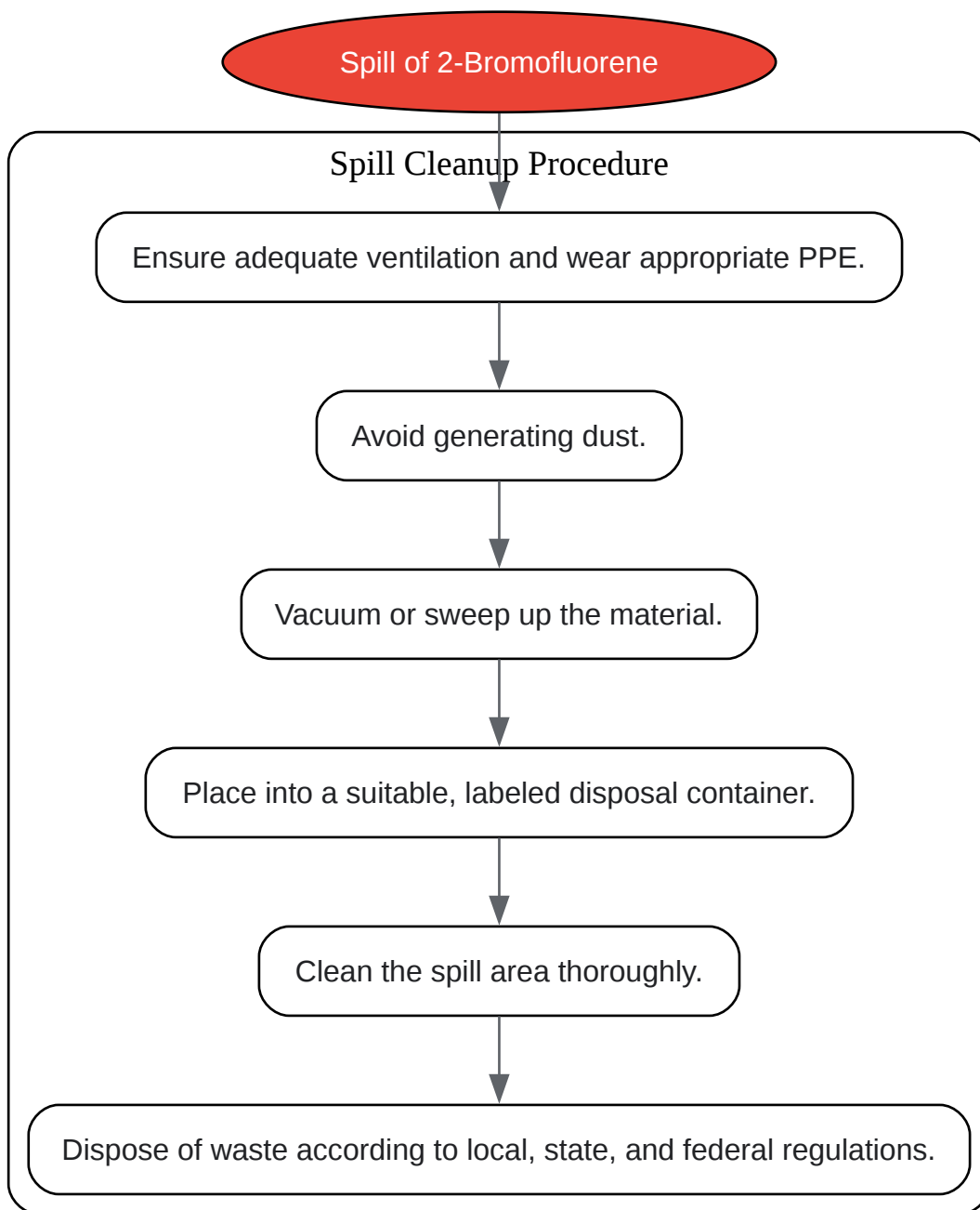


[Click to download full resolution via product page](#)

Figure 2: First-Aid Decision Tree for **2-Bromofluorene** Exposure.

Spill and Leak Procedures

In the event of a spill, follow these steps to ensure safe cleanup.



[Click to download full resolution via product page](#)

Figure 3: Workflow for Cleaning a 2-Bromofluorene Spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[6\]](#)[\[8\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon monoxide, carbon dioxide, and hydrogen halides.[\[9\]](#)[\[10\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[8\]](#)[\[10\]](#)

Toxicological Information

Detailed quantitative toxicological data such as LD50 and LC50 values for **2-Bromofluorene** are not readily available in the reviewed literature. However, the compound is known to be an irritant and a potential carcinogen.

Table 3: Summary of Toxicological Effects

Effect	Observation	Source(s)
Acute Toxicity	No data available.	[6]
Skin Corrosion/Irritation	Causes skin irritation.	[1][6]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[1][6]
Respiratory Sensitization	May cause respiratory irritation.	[1][6]
Germ Cell Mutagenicity	No data available.	
Carcinogenicity	Classified as a probable human carcinogen by the EPA based on animal studies.	[2]
Reproductive Toxicity	No data available.	
Specific Target Organ Toxicity (Single Exposure)	Respiratory system.	[5][11]
Specific Target Organ Toxicity (Repeated Exposure)	No data available.	
Aspiration Hazard	No data available.	

Experimental Protocols (General)

Specific experimental protocols for the safety and toxicity testing of **2-Bromofluorene** are not available in the public domain. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for the assessment of chemical hazards. Researchers should adapt these standard protocols for **2-Bromofluorene**.

Example of a Relevant OECD Guideline:

- For Skin Irritation: OECD Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method). This test evaluates the potential of a chemical to cause skin irritation by observing its effects on a reconstructed human epidermis model.

- For Eye Irritation: OECD Guideline 492 (Reconstructed human Cornea-like Epithelium (RhCE) test method for identifying chemicals not requiring classification and labelling for eye irritation or serious eye damage).
- For Mutagenicity: OECD Guideline 471 (Bacterial Reverse Mutation Test - Ames Test). This test assesses the mutagenic potential of a chemical by measuring its ability to induce mutations in several strains of *Salmonella typhimurium* and *Escherichia coli*.

Disposal Considerations

Dispose of **2-Bromofluorene** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.[6]
[9]

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment conducted by qualified professionals. Always consult the most recent Safety Data Sheet (SDS) for **2-Bromofluorene** from your supplier before handling the chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 2-Bromo-9H-fluorene | C₁₃H₉Br | CID 14336 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. 2-Bromofluorene: properties, applications and safety_Chemicalbook [chemicalbook.com]
3. 2-Bromofluorene | 1133-80-8 [chemicalbook.com]
4. 2-Bromofluorene 95 1133-80-8 [sigmaaldrich.com]
5. 2-Bromofluorene 95 1133-80-8 [sigmaaldrich.com]
6. echemi.com [echemi.com]
7. 2-Bromofluorene, CAS No. 1133-80-8 - iChemical [ichemical.com]
8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
- 11. 2-Bromofluorene 95 1133-80-8 [sigmaaldrich.com]
- To cite this document: BenchChem. [Health and safety information for handling 2-Bromofluorene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047209#health-and-safety-information-for-handling-2-bromofluorene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com